

# Hydrophilic-lipophilic balance (HLB) value of sodium stearoyl-2-lactylate

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## Compound of Interest

Compound Name: *Sodium stearoyl-2-lactylate*

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An In-Depth Technical Guide to the Hydrophilic-Lipophilic Balance (HLB) of **Sodium Stearoyl-2-Lactylate**

## Introduction to Hydrophilic-Lipophilic Balance (HLB)

The Hydrophilic-Lipophilic Balance (HLB) is a semi-empirical scale used to characterize the degree of hydrophilicity or lipophilicity of a surfactant molecule.<sup>[1][2]</sup> Introduced by William C. Griffin in 1949, the HLB system provides a numerical value to represent the balance between the water-loving (hydrophilic) and oil-loving (lipophilic) portions of a surfactant.<sup>[1][3]</sup> This value is crucial for formulators in selecting the appropriate emulsifier to achieve stable emulsions. The scale typically ranges from 0 to 20, where a lower HLB value signifies a more lipophilic (oil-soluble) surfactant, and a higher HLB value indicates a more hydrophilic (water-soluble) surfactant.<sup>[1][4]</sup> For professionals in drug development, understanding the HLB value is essential for creating stable and effective delivery systems such as emulsions, creams, and lotions.

## Sodium Stearoyl-2-Lactylate (SSL): An Overview

**Sodium stearoyl-2-lactylate** (SSL), also known by the E number E481, is a versatile and FDA-approved anionic surfactant.<sup>[5][6]</sup> It is synthesized through the esterification of stearic acid with lactic acid, followed by neutralization with a sodium source. The resulting commercial product is a mixture of sodium salts of stearoyl lactyllic acids and minor amounts of other related acid salts.<sup>[5]</sup> Structurally, it possesses a lipophilic stearic acid tail and a hydrophilic sodium lactylate head, making it an effective surface-active agent.<sup>[6]</sup> SSL is widely used in the

food, pharmaceutical, and cosmetic industries as an emulsifier, stabilizer, and dough conditioner.[7][8]

## HLB Value of Sodium Stearoyl-2-Lactylate

The HLB value of a surfactant dictates its function within a formulation. Values in the range of 8 to 16 are typically indicative of good oil-in-water (O/W) emulsifiers.[1] **Sodium stearoyl-2-lactylate** falls within this range, making it particularly effective for creating stable O/W emulsions.[5][6] While there is some variation in reported values depending on the specific commercial grade and determination method, the generally accepted HLB range is 10-12.[5][6]

## Quantitative Data Summary

The following table summarizes the key quantitative properties of **Sodium Stearoyl-2-Lactylate**.

Property	Value	References
HLB Value	10 - 12	[5][6]
Alternate HLB Value	8.3	[9][10][11]
Molecular Formula	C <sub>24</sub> H <sub>43</sub> NaO <sub>6</sub>	[12][13]
Molecular Weight	~450.6 g/mol	[12]
CAS Number	25383-99-7	[5]
Appearance	White to yellowish powder or brittle solid	
Solubility	Dispersible in warm water; Soluble in ethanol and hot oils	[5]

## Methodologies for HLB Value Determination

The HLB value of a surfactant can be determined through theoretical calculations based on its molecular structure or through empirical experimental methods.

## Theoretical Calculation Methods

4.1.1 Griffin's Method Developed in 1949, Griffin's method is primarily for non-ionic surfactants.

The HLB is calculated based on the molecular weight of the hydrophilic portion of the molecule.

[\[1\]](#)

The general formula is:  $HLB = 20 * (M_h / M)$  Where:

- $M_h$  is the molecular mass of the hydrophilic portion of the molecule.[\[1\]](#)[\[4\]](#)
- $M$  is the molecular mass of the entire molecule.[\[1\]](#)[\[4\]](#)

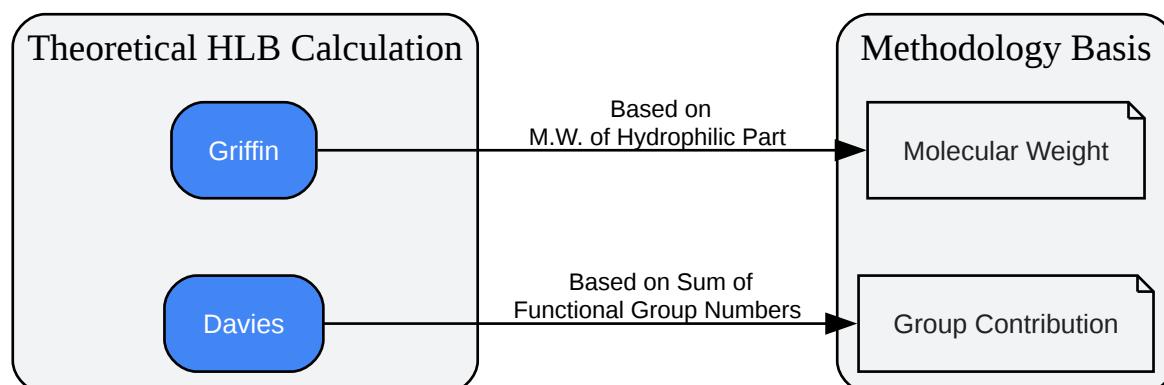
For esters of polyhydric alcohols (like SSL), a variation of the formula can be used:  $HLB = 20 * (1 - S / A)$  Where:

- $S$  is the saponification value of the ester.[\[3\]](#)[\[14\]](#)
- $A$  is the acid number of the fatty acid.[\[3\]](#)[\[14\]](#)

4.1.2 Davies' Method In 1957, Davies proposed a method that calculates the HLB value by assigning numerical values to the various functional groups within the surfactant molecule.[\[1\]](#)[\[3\]](#) This method has the advantage of being applicable to a wider range of surfactants, including anionic ones like SSL, by considering the relative strengths of different groups.[\[3\]](#)

The formula is:  $HLB = 7 + \sum(\text{Hydrophilic group values}) - n * (\text{Lipophilic group value})$  Where:

- $n$  is the number of lipophilic groups in the molecule.
- Specific values are assigned to groups (e.g.,  $-\text{COO}^-$  (Na $^+$ ),  $-\text{OH}$ ,  $-\text{CH}_2-$ ,  $-\text{CH}_3$ ).



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Caption: Theoretical pathways for calculating HLB values.

## Experimental Protocol for HLB Determination

The required HLB of an oil phase, and thus the optimal HLB for an emulsifier like SSL, can be determined experimentally by preparing a series of emulsions. This method involves blending two known surfactants—one with a high HLB and one with a low HLB—in varying ratios to find the blend that provides the most stable emulsion for a specific oil.[\[2\]](#)

Objective: To determine the required HLB of a given oil phase, which corresponds to the optimal HLB of the emulsifier system.

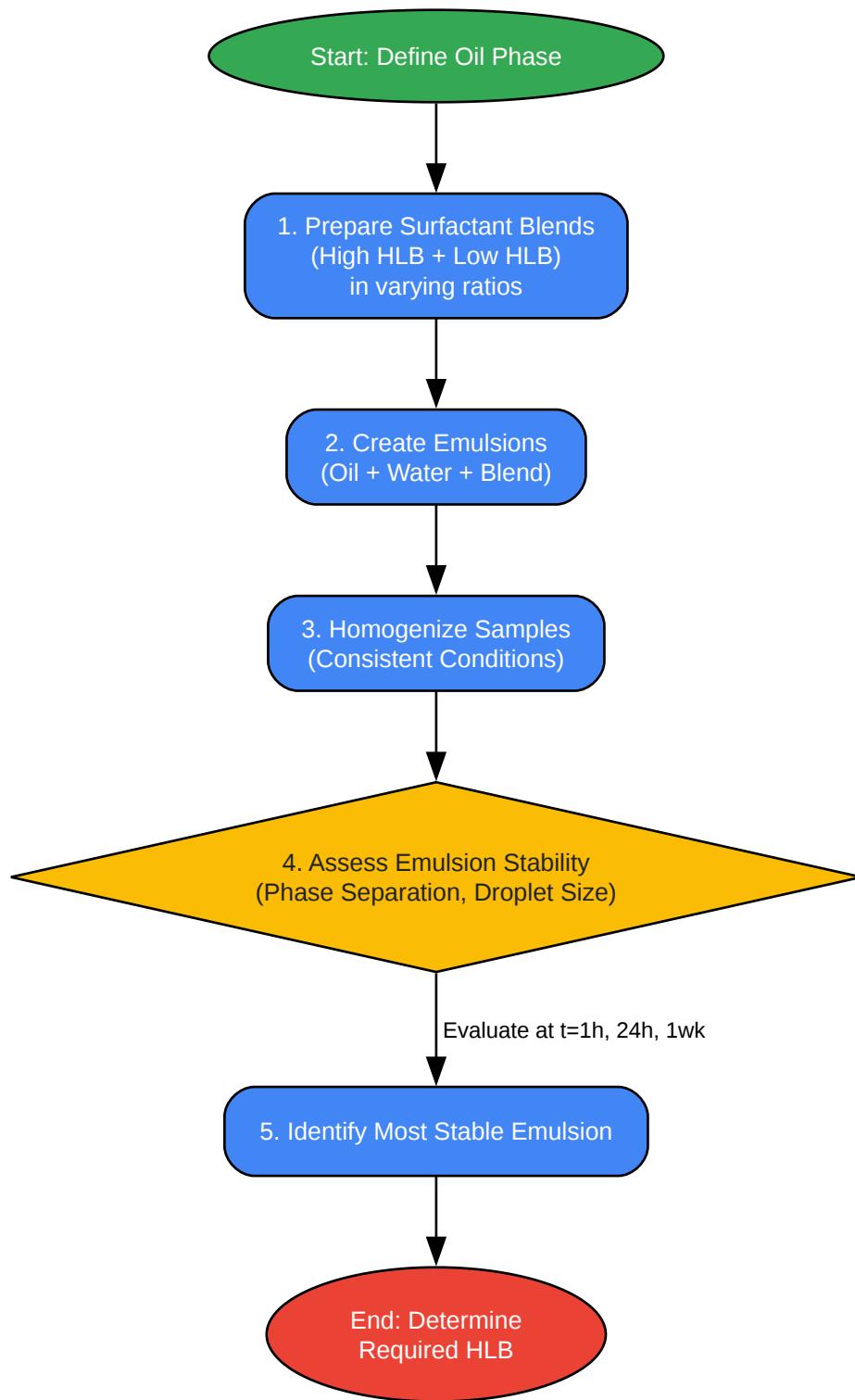
Materials:

- Oil phase (e.g., mineral oil, isopropyl myristate)
- Distilled water
- High HLB surfactant (e.g., Polysorbate 20, HLB = 16.7)
- Low HLB surfactant (e.g., Sorbitan Oleate, HLB = 4.3)
- Beakers, graduated cylinders, homogenizer
- Microscope or particle size analyzer

Procedure:

- Prepare Surfactant Blends: Create a series of surfactant blends by mixing the high and low HLB surfactants in different weight ratios (e.g., 9:1, 8:2, ... 1:9). Calculate the final HLB of each blend using the formula:  $HLB_{blend} = (Mass_A * HLB_A) + (Mass_B * HLB_B) / (Mass_A + Mass_B)$
- Prepare Emulsions: For each surfactant blend, prepare an oil-in-water emulsion. A typical formulation might be 5% surfactant blend, 30% oil phase, and 65% water.

- Homogenization: Add the oil phase containing the dissolved surfactant blend to the water phase and homogenize under consistent conditions (e.g., 5000 rpm for 5 minutes) for all samples.
- Stability Assessment: Store the prepared emulsions in clear, sealed containers at a constant temperature. Evaluate their stability after set time intervals (e.g., 1 hour, 24 hours, 1 week) by observing:
  - Creaming or Sedimentation: The rate and extent of phase separation.[2]
  - Droplet Size Analysis: Measure the mean oil droplet size. The blend producing the smallest and most uniform droplet size is considered optimal.[2]
  - Microscopic Examination: Visually inspect the emulsion for signs of coalescence.
- Determine Optimal HLB: The HLB of the surfactant blend that produces the most stable emulsion is considered the "required HLB" of the oil phase.



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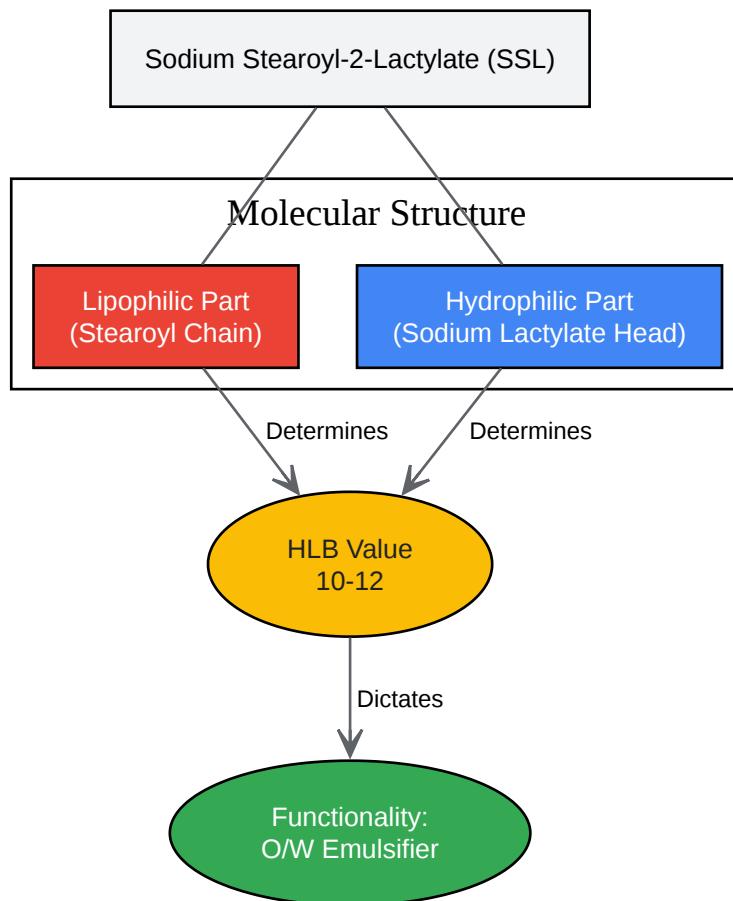
Caption: Experimental workflow for determining required HLB.

## Applications in Drug Development and Formulation

The HLB value of 10-12 makes **Sodium Stearoyl-2-Lactylate** an excellent oil-in-water (O/W) emulsifier.<sup>[5]</sup> This property is highly valuable in pharmaceutical and cosmetic formulations where the goal is to incorporate an oily or lipophilic active pharmaceutical ingredient (API) into an aqueous base.

- **Topical Formulations:** In creams and lotions, SSL facilitates the creation of stable O/W emulsions that have a pleasant, non-greasy feel and can effectively deliver both hydrophilic and lipophilic active ingredients to the skin.
- **Oral Drug Delivery:** SSL can be used to formulate O/W emulsions or self-emulsifying drug delivery systems (SEDDS) to enhance the solubility and bioavailability of poorly water-soluble drugs.
- **Parenteral Formulations:** For intravenous drug delivery, SSL can be a component in stable nanoemulsions, which serve as carriers for lipophilic drugs, reducing particle size and improving systemic distribution.<sup>[15]</sup>

The balance of hydrophilic and lipophilic properties in SSL allows it to effectively reduce the interfacial tension between oil and water, preventing droplet coalescence and ensuring long-term product stability.



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Caption: Relationship between SSL structure and its function.

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